

Application Notes and Protocols: Angiogenesis Assay Using 7-Hydroxy-TSU-68

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Compound of Interest

Compound Name: 7-Hydroxy-TSU-68

Cat. No.: B15587542

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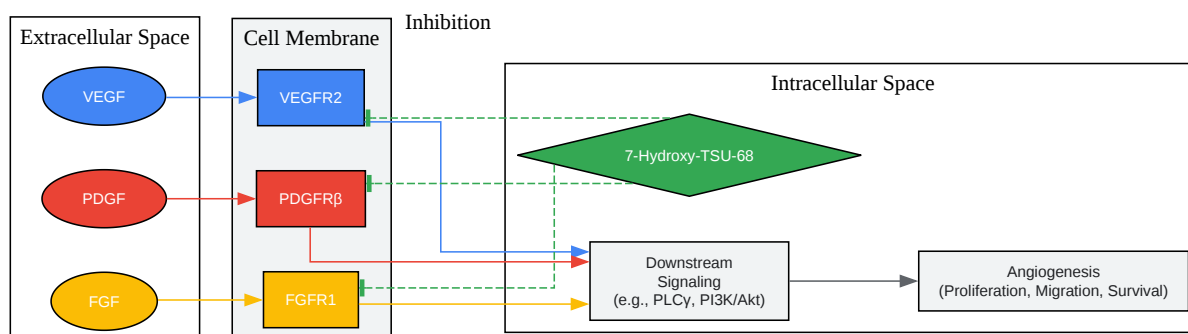
For Researchers, Scientists, and Drug Development Professionals

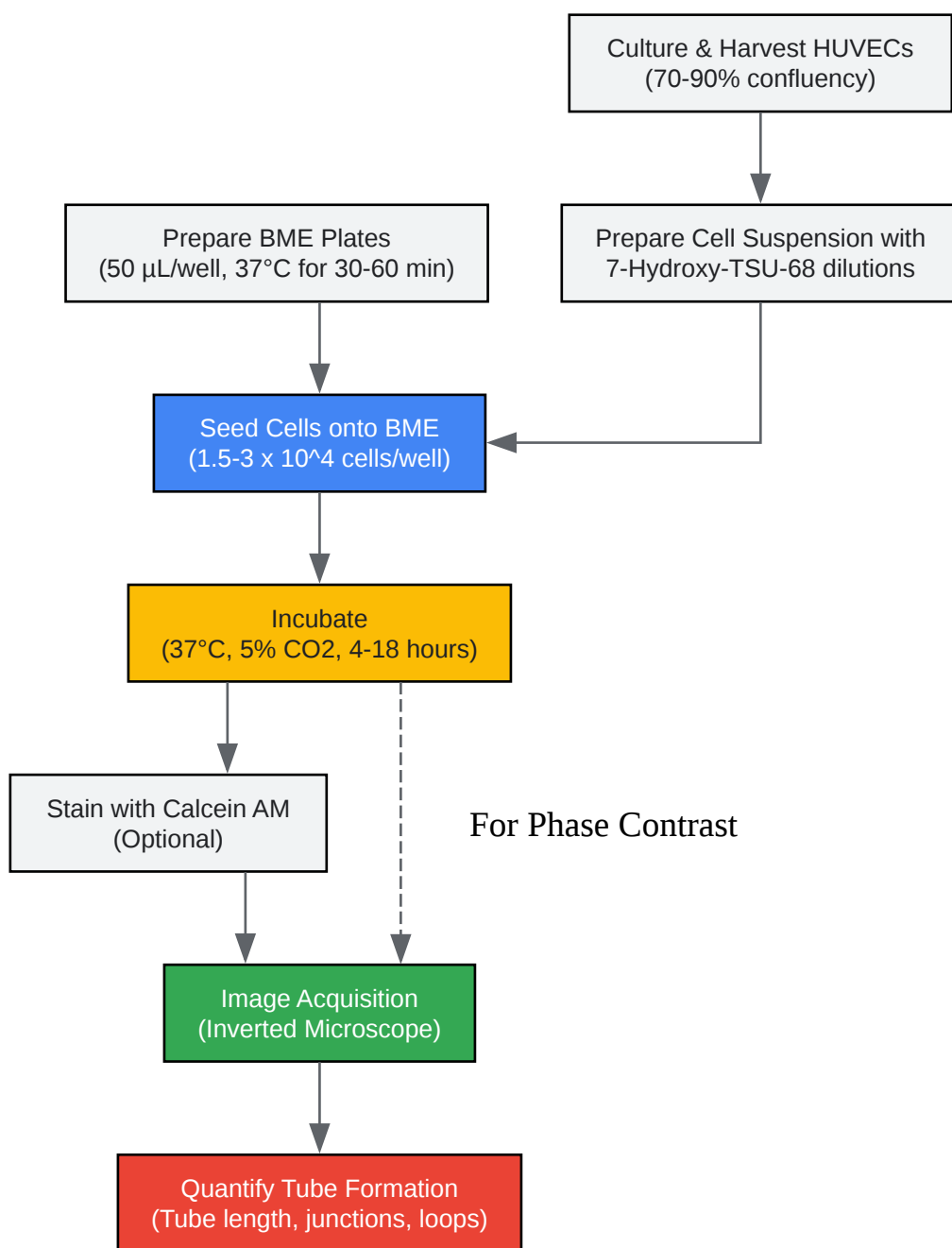
Introduction

Angiogenesis, the formation of new blood vessels from pre-existing vasculature, is a critical process in both normal physiological functions and pathological conditions, including tumor growth and metastasis. The inhibition of angiogenesis is a key strategy in cancer therapy. TSU-68 (also known as SU6668 or Orantinib) is a potent, orally active, small-molecule inhibitor of receptor tyrosine kinases (RTKs), including Vascular Endothelial Growth Factor Receptor (VEGFR), Platelet-Derived Growth Factor Receptor (PDGFR), and Fibroblast Growth Factor Receptor (FGFR).[1][2] By targeting these key regulators of angiogenesis, TSU-68 effectively suppresses the proliferation and migration of endothelial cells.[1] This document provides detailed protocols for assessing the anti-angiogenic potential of **7-Hydroxy-TSU-68**, a hydroxylated derivative of TSU-68, using a standard in vitro tube formation assay. While specific data on **7-Hydroxy-TSU-68** is limited, the following protocols are adapted from established methods for TSU-68 and provide a robust framework for its evaluation.

Signaling Pathway of TSU-68

TSU-68 exerts its anti-angiogenic effects by competitively inhibiting the ATP-binding sites on the intracellular kinase domains of VEGFR2 (KDR), PDGFR β , and FGFR1.[2][3] This inhibition blocks the downstream signaling cascades that lead to endothelial cell proliferation, migration, and survival, ultimately preventing the formation of new blood vessels.





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References

- 1. selleckchem.com [selleckchem.com]
- 2. TSU-68 (SU6668) inhibits local tumor growth and liver metastasis of human colon cancer xenografts via anti-angiogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. SU6668 is a potent antiangiogenic and antitumor agent that induces regression of established tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
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